

Safe Disposal of 1-(2-Furyl)ethanol-d3: A Procedural Guide

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Compound of Interest

Compound Name: 1-(2-Furyl)ethanol-d3

Cat. No.: B13440619

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For Immediate Use by Laboratory Professionals

This document provides comprehensive guidance on the proper disposal procedures for **1-(2-Furyl)ethanol-d3**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The information is targeted towards researchers, scientists, and professionals in drug development. Given the absence of a specific Safety Data Sheet (SDS) for the deuterated compound, the following procedures are based on the SDS for its unlabeled analogue, furfuryl alcohol, and general principles of laboratory safety for handling hazardous chemicals.

Pre-Disposal Hazard Assessment

1-(2-Furyl)ethanol-d3 should be handled as a hazardous chemical. Based on data for the structurally similar furfuryl alcohol, this compound is a combustible liquid that is harmful or toxic if swallowed or in contact with skin, and potentially fatal if inhaled.^{[1][2][3]} It is also a serious eye irritant and is suspected of causing cancer.^{[1][2][3]} Therefore, preventing its release into the environment is of paramount importance.

Key Precautionary Measures:

- Do not dispose of **1-(2-Furyl)ethanol-d3** down the drain.
- Always consult your institution's Environmental Health and Safety (EHS) department for specific local regulations.

- Minimize waste by preparing only the necessary amount of the substance for your experimental needs.

Summary of Safety and Disposal Information

Characteristic	Information	Source
Physical State	Liquid	[2][4]
Hazards	Combustible liquid, Harmful/Toxic if swallowed or in contact with skin, Fatal if inhaled, Causes serious eye irritation, Suspected of causing cancer.	[1][2][3]
Primary Disposal Route	Hazardous Waste Collection	[2][5]
Environmental Precautions	Do not allow to enter drains or surface water.	[1][2]

Step-by-Step Disposal Protocol

The following procedure outlines the recommended steps for the safe disposal of **1-(2-Furyl)ethanol-d3** from a laboratory setting.

1. Personal Protective Equipment (PPE): Before handling the chemical waste, ensure you are wearing appropriate PPE, including:

- Safety goggles or a face shield.
- Chemical-resistant gloves (e.g., nitrile).
- A laboratory coat.

2. Waste Segregation:

- Do not mix **1-(2-Furyl)ethanol-d3** waste with other waste streams unless explicitly permitted by your institution's EHS guidelines.

- Keep it separate from incompatible materials, such as strong oxidizing agents.[4]

3. Containerization:

- Use a dedicated, properly labeled, and leak-proof waste container. High-density polyethylene (HDPE) is often a suitable choice.[5]
- The container must have a secure screw-top cap to prevent spills and evaporation.[5]
- For liquid waste, use an inert absorbent material like Chemizorb® or vermiculite to soak up the chemical before placing it in the waste container.[2]
- Never fill a waste container to more than 90% of its capacity.[5]

4. Labeling: Clearly label the waste container with the following information:

- The words "Hazardous Waste".
- The full chemical name: "**1-(2-Furyl)ethanol-d3**".
- The concentration and quantity of the waste.
- The date the waste was first added to the container.
- The primary hazards (e.g., "Combustible," "Toxic," "Irritant").

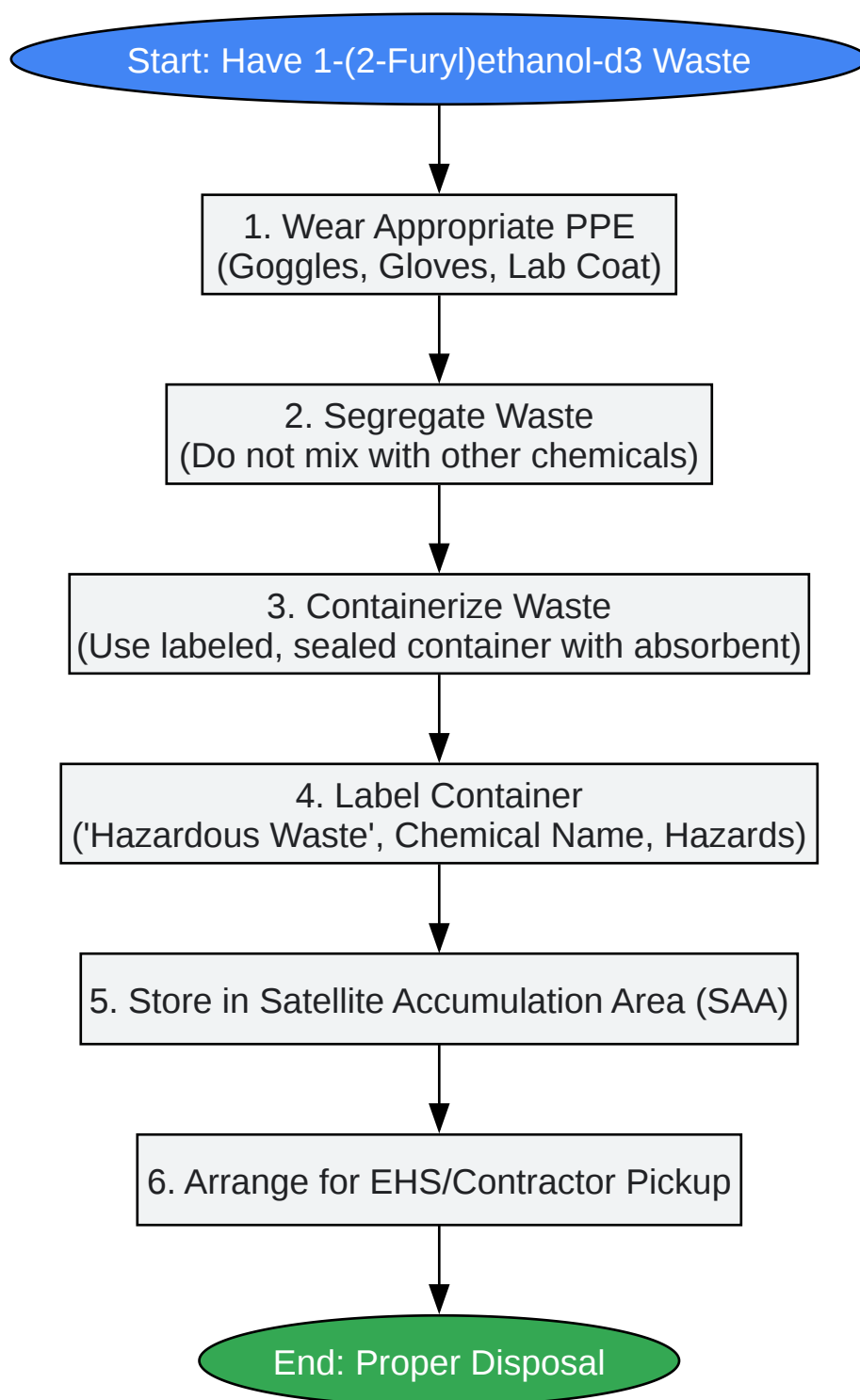
5. Storage (Satellite Accumulation Area):

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[5]
- The SAA should be at or near the point of generation and under the control of laboratory personnel.[5]
- Ensure the storage area is secure, well-ventilated, and away from drains and sources of ignition.[5]

6. Waste Pickup and Disposal:

- Once the waste container is full or has reached the storage time limit set by your institution, arrange for its collection by your institution's EHS or a licensed hazardous waste disposal contractor.[5]

Disposal Workflow



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Caption: Disposal workflow for **1-(2-Furyl)ethanol-d3**.

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